Technical Support Center: Recrystallization of 5-Bromo-2-chloro-4-methylaniline

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Compound of Interest	
Compound Name:	*5-Bromo-2-chloro-4-methylaniline*
CAS No.:	*1067882-54-5*
Cat. No.:	*B2728699*

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Compound Verification & Properties

Status:Critical Check Required Before proceeding, verify your isomer. The nomenclature for halogenated anilines can be ambiguous depending on the priority rules used by your supplier.

- Target Structure: 1-Amino, 2-Chloro, 4-Methyl, 5-Bromo-benzene.
- Common Confusion: Often confused with 6-Bromo-2-chloro-4-methylaniline (the major product of direct bromination of 2-chloro-4-methylaniline) or 5-Bromo-4-chloro-2-methylaniline.
- Chemical Behavior:
  - Solubility: Low in water; high in DCM, Ethyl Acetate; moderate in Ethanol/Methanol.
  - Acidity: Weakly basic due to the electron-withdrawing halogens.
  - Melting Point (Est): 60–90°C (Exact value depends on isomeric purity).

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Troubleshooting Guide (Q&A)

Phase 1: Solvent Selection & "Oiling Out"

Q: My product turns into a distinct oil layer at the bottom of the flask instead of crystallizing. Why? A: This is "oiling out," a common issue with low-melting halogenated anilines. It occurs when the compound's melting point is lower than the solvent's boiling point, or the solution is too concentrated at high temperatures.

Corrective Protocol:

- Lower the Temperature: Do not boil the solvent. Heat only until the solid dissolves (approx. 40-50°C).
- Change Solvent System: Switch to a solvent with a lower boiling point or better solubilizing power at lower temps.
- The "Cloud Point" Method:
  - Dissolve crude solid in a minimal amount of Ethanol or Methanol at 40°C.
  - Dropwise add Water (anti-solvent) until a faint turbidity (cloudiness) persists.
  - Add 1-2 drops of ethanol to clear it.
  - Allow to cool very slowly to room temperature, then to 4°C.

Q: Which solvent system is best for separating the 5-bromo isomer from the 6-bromo impurity? A: Isomer separation is difficult due to similar solubilities.

- Recommended:Ethanol/Water (95:5 to 80:20) or Hexane/Ethyl Acetate (slow evaporation).
- Mechanism: The 6-bromo isomer (ortho-substituted) often has higher solubility in non-polar solvents due to disruption of intermolecular H-bonding. The 5-bromo isomer (meta-substituted) may pack better, crystallizing out first from polar protic solvents like Ethanol.

Phase 2: Color & Purity

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Q: The crystals are off-white or brownish. How do I remove the color? A: Coloration typically comes from oxidation byproducts (azo compounds or quinones) common in aniline synthesis.

- Protocol:
  - Dissolve crystals in warm solvent.
  - Add Activated Charcoal (1-3% w/w).
  - Stir for 15 minutes (do not boil vigorously).
  - Filter through a Celite pad while hot.
  - Recrystallize the filtrate.
- Note: Avoid prolonged heating in air, which promotes further oxidation.

Q: I have low recovery yield (<50%). Where is my product? A: Poly-halogenated anilines are significantly soluble in organic solvents even at room temperature.

- Fix: Cool the mother liquor to -20°C (freezer) overnight.
- Fix: If using an alcohol/water mix, add more water to the mother liquor to force precipitation (Second Crop), though this crop will be less pure.

Experimental Workflows

Standard Recrystallization Protocol

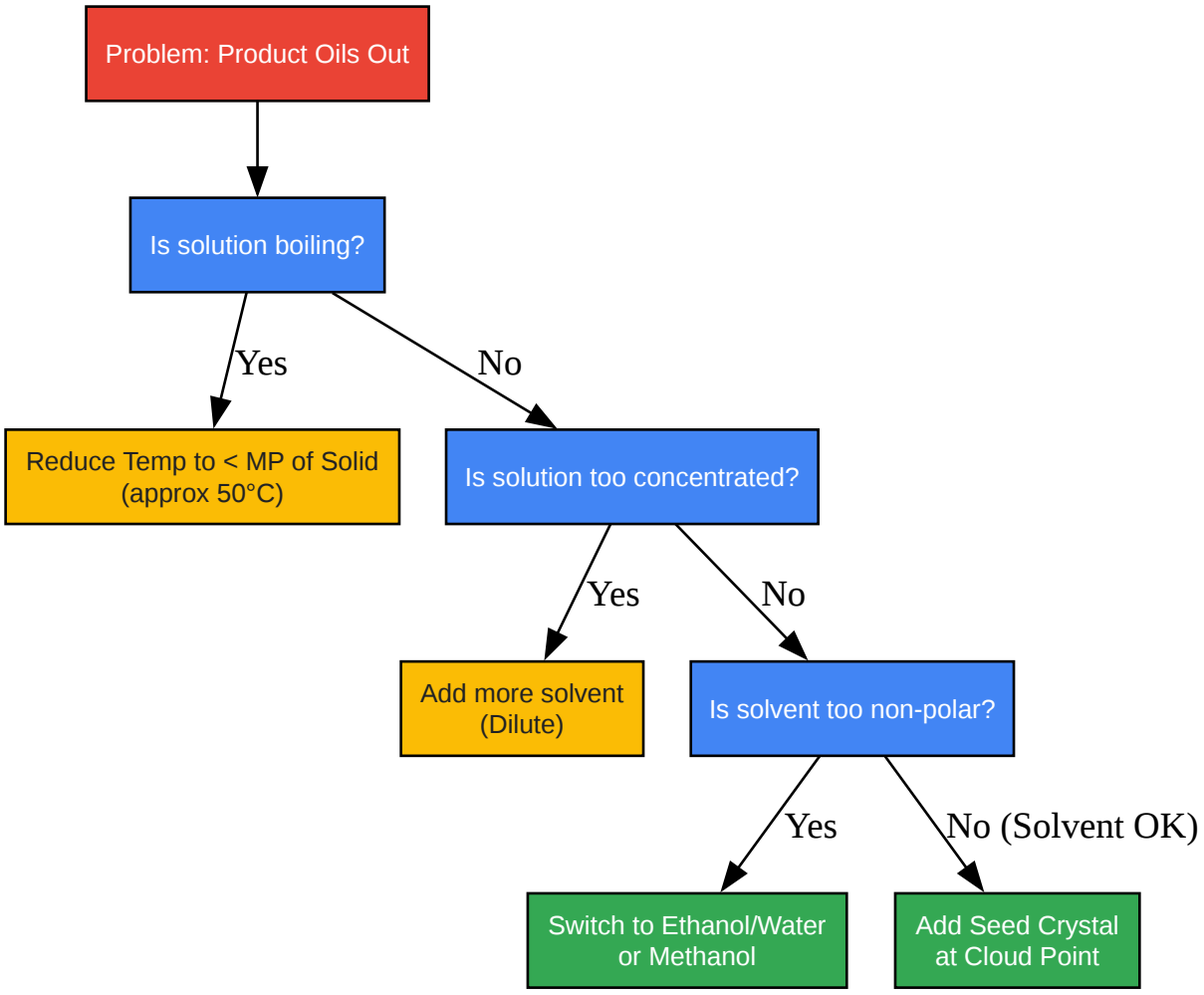
Objective: Purification of crude **5-Bromo-2-chloro-4-methylaniline** (>95% purity).

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Step	Action	Critical Parameter
1. Dissolution	Dissolve 1g crude in min. vol. Ethanol (Abs).[1]	Temp: 50°C. Do not reflux.
2. Clarification	If dark, treat with charcoal; filter hot.	Use pre-warmed funnel to prevent clogging.
3. Nucleation	Add warm Water dropwise until turbid.	Stop immediately at first permanent cloudiness.
4. Re-solvation	Add 0.5 mL Ethanol to clear solution.	Solution must be clear before cooling.
5. Crystallization	Cool to RT (20°C) over 2 hours.	Do not disturb. Slow cooling = larger crystals.
6. Finishing	Cool to 0-4°C (Ice bath) for 30 mins.	Maximizes yield.
7. Isolation	Vacuum filter; wash with cold 50% EtOH.	Wash solvent must be ice-cold.

Decision Tree: Troubleshooting "Oiling Out"

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Caption: Logic flow for resolving "oiling out" during crystallization of low-melting anilines.

Synthesis Context & Impurity Profile

Understanding the source of your compound aids purification. If synthesized via Bromination of 2-chloro-4-methylaniline:

- Major Impurity:6-Bromo-2-chloro-4-methylaniline (Regioisomer).
  - Reason: The amino group directs ortho/para. Position 6 is ortho to the amine and sterically accessible. Position 5 (your target) is meta to the amine, making it electronically unfavorable for direct bromination.

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- Implication: If your crude material was made via direct bromination, it is likely predominantly the 6-bromo isomer. Verify structure by NMR (coupling constants) before purification.
  - 5-Bromo (Target): Para-coupling (singlets or weak doublets) between aromatic protons.
  - 6-Bromo (Impurity): Meta-coupling (distinct doublets) between aromatic protons.

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